

pH and temperature stability of ShK-186 formulation

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Compound of Interest

Compound Name: *Stichodactyla toxin*

Cat. No.: *B15877729*

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ShK-186 Formulation Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the pH and temperature stability of the ShK-186 peptide formulation. It includes frequently asked questions (FAQs), troubleshooting guides, detailed experimental protocols, and a summary of stability data.

Frequently Asked Questions (FAQs)

Q1: What is the optimal pH for storing the ShK-186 formulation?

A1: ShK-186 exhibits greater stability in acidic conditions. A formulation buffer with a pH of 6.0, composed of 10 mM sodium phosphate, 0.8% NaCl, and 0.05% polysorbate 20, has been used effectively.^[1] It is recommended to maintain the pH in a slightly acidic to neutral range for optimal stability.

Q2: How does temperature affect the stability of ShK-186?

A2: ShK-186 is relatively stable at physiological temperatures (around 40°C) in acidic pH.^[2] However, stability decreases at higher temperatures and at alkaline pH. For long-term storage,

it is recommended to store lyophilized ShK-186 at -20°C or -80°C and reconstituted solutions at -80°C for up to 6 months or -20°C for up to 1 month.[3]

Q3: What is the primary degradation pathway for ShK-186?

A3: The main breakdown product of ShK-186 is its dephosphorylated form.[2] This occurs due to the hydrolysis of the phosphotyrosine residue, particularly at alkaline pH values.[2]

Q4: Can ShK-186 undergo oxidation?

A4: While the primary degradation pathway is dephosphorylation, the presence of a methionine residue in the native ShK peptide sequence suggests a potential for oxidation. However, ShK-186 has demonstrated good stability under forced oxidation conditions.[2] To mitigate this risk, storage in tightly sealed containers and minimizing exposure to atmospheric oxygen is recommended.

Q5: What are the recommended storage conditions for lyophilized and reconstituted ShK-186?

A5:

- Lyophilized Powder: Store at -80°C for up to 2 years or -20°C for up to 1 year in a sealed container, away from moisture.[3]
- Reconstituted Solution: For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month.[3] It is advisable to prepare single-use aliquots to avoid repeated freeze-thaw cycles.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Loss of peptide activity in experiments	Degradation due to improper storage conditions (pH, temperature).	Verify that the storage pH is slightly acidic (around 6.0) and that the temperature is appropriate (-20°C or -80°C for long-term). Prepare fresh aliquots from a properly stored lyophilized stock.
Repeated freeze-thaw cycles.	Aliquot the reconstituted peptide into single-use volumes to minimize freeze-thaw cycles.	
Precipitation observed in the formulation	Peptide aggregation.	Ensure the formulation buffer contains appropriate excipients like polysorbate 20 to prevent aggregation. If precipitation persists, consider optimizing the buffer composition or peptide concentration.
pH of the solution is at or near the isoelectric point of the peptide.	Adjust the pH of the buffer to be at least one unit away from the peptide's isoelectric point.	
Inconsistent results between experiments	Variability in formulation preparation.	Standardize the protocol for reconstituting and diluting the peptide. Ensure all researchers are following the same procedure.
Degradation of stock solution over time.	Use a fresh aliquot for each experiment. If a stock solution has been stored for an extended period, consider preparing a new one.	

Quantitative Data Summary

The following tables summarize the stability of ShK-186 under various pH and temperature conditions. The data is based on graphical representations from published literature, as raw numerical data was not available.[\[2\]](#)

Table 1: pH Stability of ShK-186 at 40°C over 5 Days

pH	Estimated % Remaining (Day 5)	Primary Degradation Product
4.0	>90%	Dephosphorylated ShK-186
6.0	>90%	Dephosphorylated ShK-186
7.0	~80-90%	Dephosphorylated ShK-186
8.0	<80%	Dephosphorylated ShK-186

Table 2: Recommended Storage Temperatures for ShK-186

Formulation	Storage Temperature	Duration
Lyophilized Powder	-80°C	Up to 2 years [3]
-20°C	Up to 1 year [3]	
Reconstituted Solution	-80°C	Up to 6 months [3]
-20°C	Up to 1 month [3]	

Experimental Protocols

Protocol for Assessing pH Stability of ShK-186

This protocol outlines a method to evaluate the stability of a ShK-186 formulation at different pH values over time.

1. Materials:

- Lyophilized ShK-186
- Buffers of varying pH (e.g., 10 mM sodium phosphate for pH 6.0, 7.0, 8.0; 10 mM sodium acetate for pH 4.0)
- Reverse-phase high-performance liquid chromatography (RP-HPLC) system with a C18 column
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water
- Mobile Phase B: 0.1% TFA in acetonitrile
- Incubator set to the desired temperature (e.g., 40°C)
- Autosampler vials

2. Procedure:

- **Reconstitution:** Reconstitute lyophilized ShK-186 in the appropriate buffer to a final concentration of 1 mg/mL.
- **Aliquoting:** Aliquot the reconstituted peptide solution into separate vials for each pH condition and time point.
- **Incubation:** Place the vials in an incubator set at the desired temperature (e.g., 40°C).
- **Time Points:** At specified time intervals (e.g., Day 0, 1, 2, 3, 4, 5), remove one vial for each pH condition.
- **Sample Preparation:** Immediately before analysis, dilute the sample with Mobile Phase A to a suitable concentration for HPLC analysis.
- **RP-HPLC Analysis:**
 - Inject the prepared sample onto the equilibrated C18 column.
 - Elute the peptide using a linear gradient of Mobile Phase B (e.g., 5% to 65% over 30 minutes).
 - Monitor the elution profile at 220 nm or 280 nm.
- **Data Analysis:**
 - Determine the peak area of the intact ShK-186 at each time point.
 - Calculate the percentage of remaining ShK-186 relative to the Day 0 sample for each pH condition.
 - Identify and quantify any degradation products, such as dephosphorylated ShK-186, which will have a different retention time.

Protocol for Accelerated Temperature Stability Study

This protocol is designed to assess the stability of the ShK-186 formulation under stressed temperature conditions.

1. Materials:

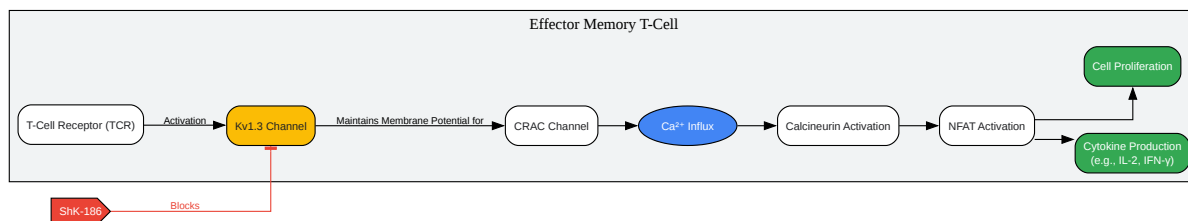
- Lyophilized ShK-186
- Formulation buffer (e.g., 10 mM sodium phosphate, 0.8% NaCl, 0.05% polysorbate 20, pH 6.0)
- RP-HPLC system with a C18 column
- Mobile Phase A: 0.1% TFA in water
- Mobile Phase B: 0.1% TFA in acetonitrile
- Temperature-controlled chambers (e.g., 25°C/60% RH, 40°C/75% RH)
- Autosampler vials

2. Procedure:

- Reconstitution and Aliquoting: Prepare the ShK-186 formulation and aliquot into vials as described in the pH stability protocol.
- Incubation: Place the vials in the temperature-controlled chambers. Include a control set of vials stored at the recommended long-term storage temperature (e.g., -20°C).
- Time Points: Pull samples at predetermined time points (e.g., 0, 1, 2, 4 weeks).
- Analysis: Analyze the samples using the RP-HPLC method described in the pH stability protocol.
- Data Analysis: Compare the percentage of remaining intact ShK-186 in the stressed samples to the control samples.

Visualizations

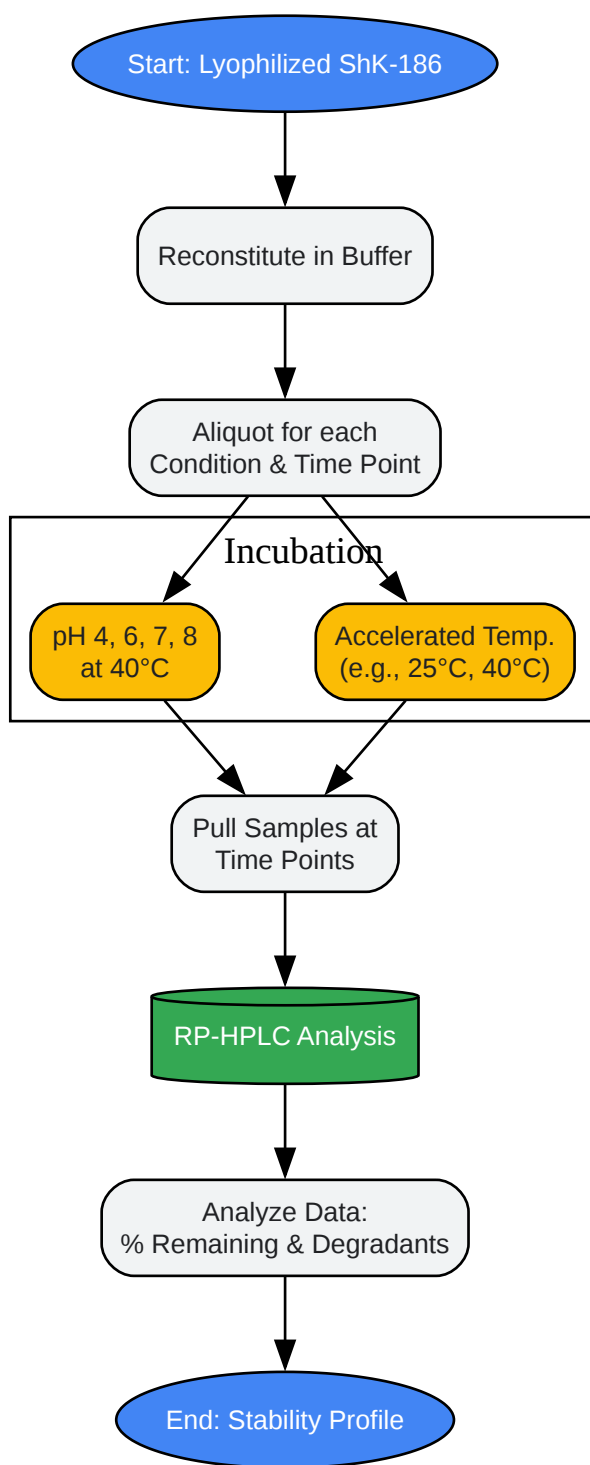
ShK-186 Signaling Pathway



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Caption: ShK-186 blocks the Kv1.3 channel on effector memory T-cells, inhibiting the signaling cascade for activation and proliferation.

Experimental Workflow for Stability Testing



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Caption: Workflow for conducting pH and temperature stability studies of the ShK-186 formulation.

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